

7-Methyl-1-octene CAS number and identifiers

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Compound of Interest

Compound Name: 7-Methyl-1-octene

Cat. No.: B8746837

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An In-Depth Technical Guide to 7-Methyl-1-octene

This guide provides a comprehensive overview of the chemical identifiers and properties of **7-Methyl-1-octene**, tailored for researchers, scientists, and professionals in drug development and chemical synthesis.

Core Identifiers and Properties

7-Methyl-1-octene is an organic compound classified as an alkene. Its structure consists of an eight-carbon chain with a double bond at the first position and a methyl group at the seventh position.

Data Summary Table

For ease of reference and comparison, the key identifiers and properties of **7-Methyl-1-octene** are summarized in the table below.

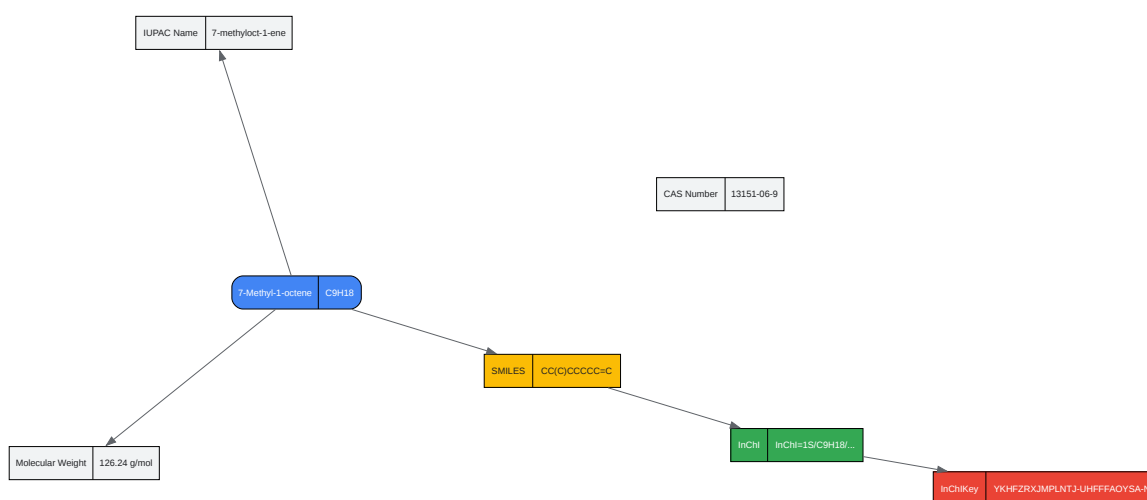
Identifier Type	Value	Citation
CAS Number	13151-06-9	[1][2][3]
IUPAC Name	7-methyloct-1-ene	[2]
Synonyms	7-methyl-1-octene, 7-methyloctene-1	[1]
Molecular Formula	C9H18	[1][2][3]
Molecular Weight	126.24 g/mol	[1][2]
Canonical SMILES	<chem>CC(C)CCCC=C</chem>	[1][2]
InChI	InChI=1S/C9H18/c1-4-5-6-7-8-9(2)3/h4,9H,1,5-8H2,2-3H3	[2][3]
InChIKey	YKHFZRXJEMPLNTJ-UHFFFAOYSA-N	[1][2][3]
Density	0.725 g/mL	[1]
Molar Volume	174.1 mL/mol	[1]
Refractive Index	1.413	[1]
Kovats Retention Index	853, 852 (Standard non-polar); 847, 850 (Semi-standard non-polar)	[2]

Experimental Protocols

Detailed experimental protocols for the synthesis or specific reactions of **7-Methyl-1-octene** are not extensively detailed in the provided search results. As a common organic compound, its synthesis would typically fall under standard organic chemistry methodologies for alkene formation, such as elimination reactions (e.g., dehydration of alcohols or dehydrohalogenation of alkyl halides) or through organometallic coupling reactions. For specific experimental procedures, consulting organic synthesis journals and databases is recommended.

Logical Relationships of Identifiers

The following diagram illustrates the interconnectedness of the various identifiers for **7-Methyl-1-octene**.



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Caption: Chemical identifiers for **7-Methyl-1-octene**.

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References

- 1. 7-methyl-1-octene [stenutz.eu]
- 2. 7-Methyl-1-octene | C₉H₁₈ | CID 518714 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Octene, 7-methyl- [webbook.nist.gov]
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